

Erdosteine-13C4: A Technical Guide on Chemical Structure and Isotopic Labeling

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Compound of Interest

Compound Name: Erdosteine-13C4

Cat. No.: B12432074

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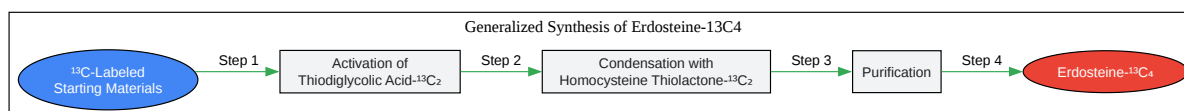
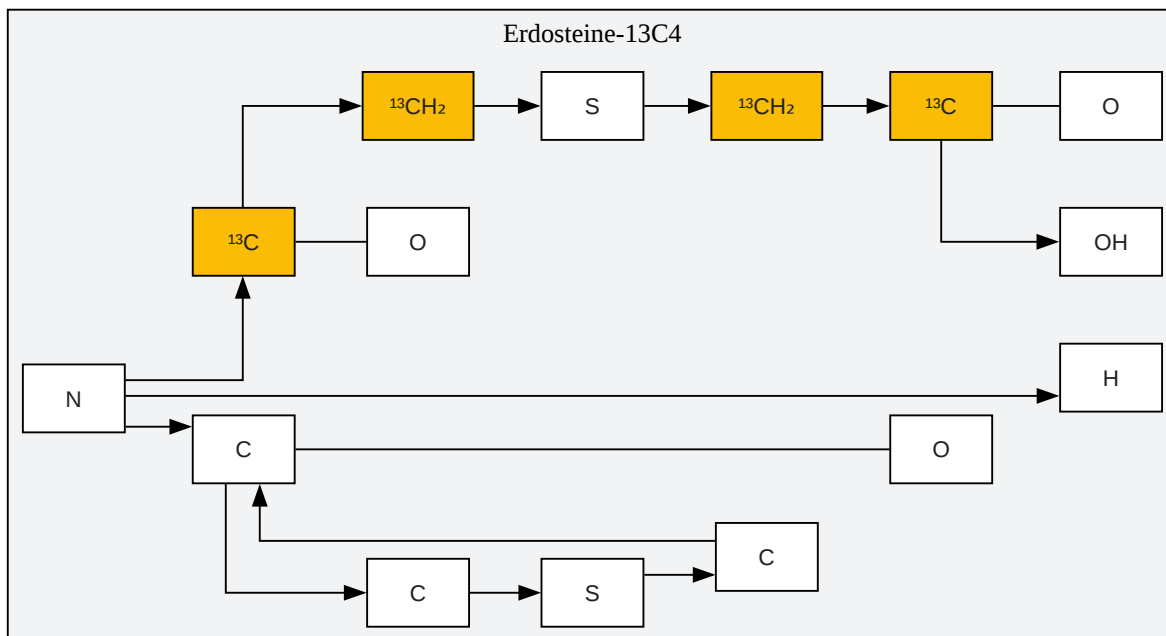
For Researchers, Scientists, and Drug Development Professionals

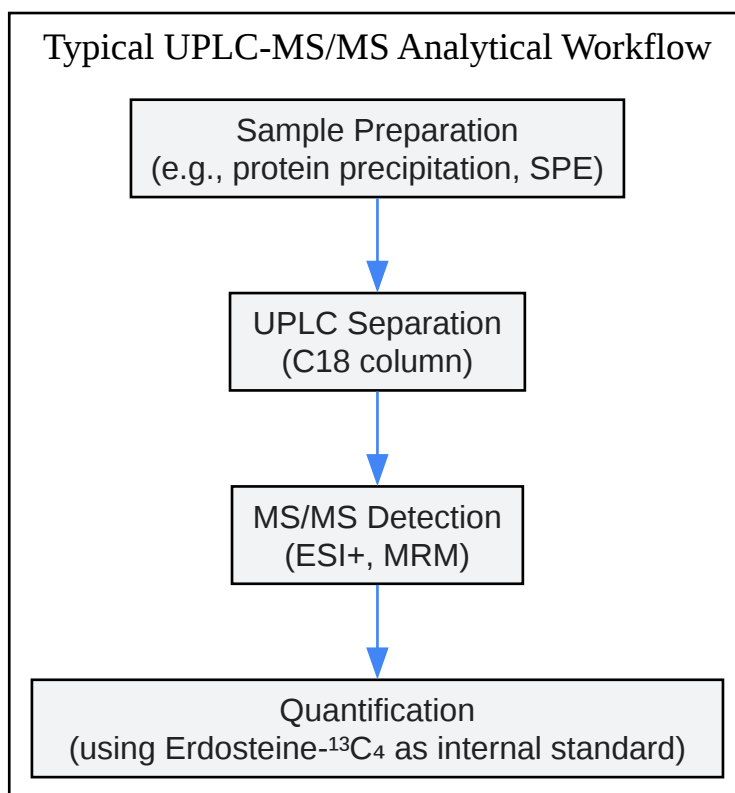
This technical guide provides an in-depth overview of **Erdosteine-13C4**, a stable isotope-labeled derivative of the mucolytic agent Erdosteine. This document details its chemical structure, the precise positions of its isotopic labels, relevant quantitative data, and outlines key experimental protocols for its synthesis and analysis.

Chemical Structure and Isotopic Labeling

Erdosteine-13C4 is chemically designated as 2-[2-oxo-2-ethyl]sulfanylacetic acid. The molecular formula is $C_4^{13}C_4H_{11}NO_4S_2$. The carbon-13 isotopes are strategically placed on the backbone of the molecule, providing a stable internal standard for pharmacokinetic and metabolic studies.

The Simplified Molecular-Input Line-Entry System (SMILES) representation for **Erdosteine-13C4** is O=C([13CH2]S[13CH2]C(=O)O)[13CH2]C(=O)O. This notation explicitly indicates that the four carbon-13 atoms are located on the carboxylic acid and the adjacent methylene group of the acetic acid moiety, as well as on the carbonyl and adjacent methylene group of the N-acetyl moiety.





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References

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